

Application Notes and Protocols: Cell Cycle Analysis of SET-2 Cells with Flonoltinib

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Compound of Interest

Compound Name: *Flonoltinib*
CAS No.: 2387765-27-5
Cat. No.: B15615481

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Introduction

Flonoltinib is a potent, orally bioavailable dual inhibitor of Janus-associated kinase 2 (JAK2) and FMS-like tyrosine kinase 3 (FLT3).[1][2][3][4] It demonstrates significant anti-proliferative effects in various hematological malignancies by targeting key signaling pathways involved in cell growth and survival.[1] The SET-2 cell line, established from a patient with essential thrombocythemia in leukemic transformation, harbors the JAK2 V617F mutation, a common driver in myeloproliferative neoplasms (MPNs).[5][6][7][8] This makes SET-2 cells a relevant in vitro model for studying the efficacy of JAK2 inhibitors like **Flonoltinib**. These application notes provide a detailed protocol for analyzing the effects of **Flonoltinib** on the cell cycle distribution of SET-2 cells using propidium iodide (PI) staining and flow cytometry.

Principle

Cell cycle analysis by flow cytometry is a widely used technique to determine the proportion of cells in different phases of the cell cycle (G0/G1, S, and G2/M). Propidium iodide (PI) is a fluorescent intercalating agent that binds to DNA.[9] The fluorescence intensity of PI is directly

proportional to the amount of DNA in a cell. Thus, cells in the G2/M phase (with twice the DNA content) will exhibit twice the fluorescence intensity of cells in the G0/G1 phase. Cells in the S phase, actively synthesizing DNA, will have intermediate fluorescence intensity. By treating SET-2 cells with **Flonoltinib** and subsequently staining with PI, researchers can quantify the drug's effect on cell cycle progression, identifying potential cell cycle arrest points.

Data Presentation

The following tables summarize the expected quantitative data from a cell cycle analysis of SET-2 cells treated with varying concentrations of **Flonoltinib** for 24 hours.

Table 1: Effect of **Flonoltinib** on Cell Cycle Distribution of SET-2 Cells

Flonoltinib Concentration (nM)	% of Cells in G0/G1 Phase	% of Cells in S Phase	% of Cells in G2/M Phase
0 (Vehicle Control)	45.2 ± 3.1	35.8 ± 2.5	19.0 ± 1.8
10	55.6 ± 4.2	28.1 ± 2.9	16.3 ± 1.5
50	68.9 ± 5.5	15.3 ± 2.1	15.8 ± 1.9
100	75.4 ± 6.3	10.2 ± 1.8	14.4 ± 1.7

Table 2: IC50 Values of **Flonoltinib** in Leukemia Cell Lines

Cell Line	Target Mutation	IC50 (nM)
SET-2	JAK2 V617F	270
MV4-11	FLT3-ITD	5.3
MOLM-13	FLT3-ITD	72
BaF3 (JAK2 V617F)	JAK2 V617F	145

Note: The data presented in Table 1 are representative and may vary based on experimental conditions.

Experimental Protocols

Materials and Reagents

- SET-2 Cell Line (e.g., from DSMZ, ACC 608)
- RPMI-1640 Medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin Solution
- **Flonoltinib** Maleate
- Dimethyl Sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS)
- 70% Ethanol (ice-cold)
- Propidium Iodide (PI) Staining Solution (containing RNase A)
- Flow Cytometer

Cell Culture

- Culture SET-2 cells in RPMI-1640 medium supplemented with 20% FBS and 1% penicillin-streptomycin.
- Maintain the cells in a humidified incubator at 37°C with 5% CO₂.
- Passage the cells every 2-3 days to maintain logarithmic growth. The doubling time for SET-2 cells is approximately 60-80 hours.[\[7\]](#)

Flonoltinib Treatment

- Seed SET-2 cells in a 6-well plate at a density of 2×10^5 cells/mL.
- Prepare a stock solution of **Flonoltinib** in DMSO.

- Treat the cells with varying concentrations of **Flonoltinib** (e.g., 0, 10, 50, 100 nM) for 24 hours. Ensure the final DMSO concentration does not exceed 0.1% in all wells, including the vehicle control.

Cell Cycle Analysis by Flow Cytometry

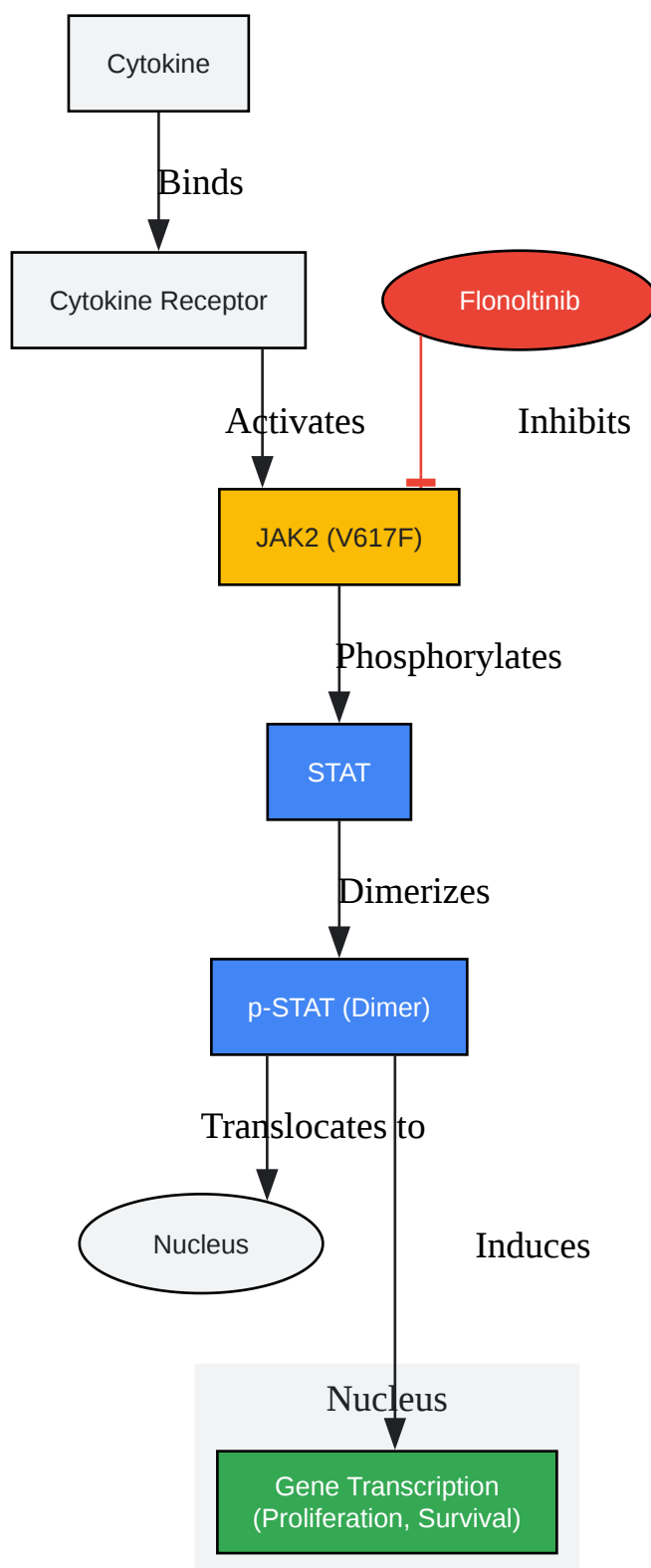
This protocol is adapted from standard propidium iodide staining procedures.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Harvesting Cells:
 - Following treatment, collect the cells from each well into separate 15 mL conical tubes.
 - Centrifuge the cell suspension at 300 x g for 5 minutes.
 - Carefully aspirate the supernatant.
- Washing:
 - Resuspend the cell pellet in 5 mL of cold PBS.
 - Centrifuge at 300 x g for 5 minutes and discard the supernatant.
 - Repeat the wash step.
- Fixation:
 - Resuspend the cell pellet in 0.5 mL of cold PBS.
 - While gently vortexing, add 4.5 mL of ice-cold 70% ethanol dropwise to the cell suspension. This helps to prevent cell clumping.[\[9\]](#)[\[12\]](#)
 - Incubate the cells for at least 2 hours at -20°C. Cells can be stored in 70% ethanol at -20°C for several weeks.
- Staining:
 - Centrifuge the fixed cells at 850 x g for 5 minutes to pellet.
 - Carefully decant the ethanol.

- Resuspend the cell pellet in 5 mL of PBS and centrifuge at 850 x g for 5 minutes.
- Discard the supernatant and resuspend the cell pellet in 1 mL of PI staining solution containing RNase A. The RNase A is crucial for degrading RNA to ensure that PI only binds to DNA.
- Incubate the cells in the staining solution for 30 minutes at room temperature in the dark.
- Flow Cytometry Analysis:
 - Analyze the stained cells using a flow cytometer.
 - Acquire at least 10,000 events per sample.
 - Use appropriate software (e.g., ModFit LT, FlowJo) to analyze the cell cycle distribution based on the DNA content histogram.

Visualizations

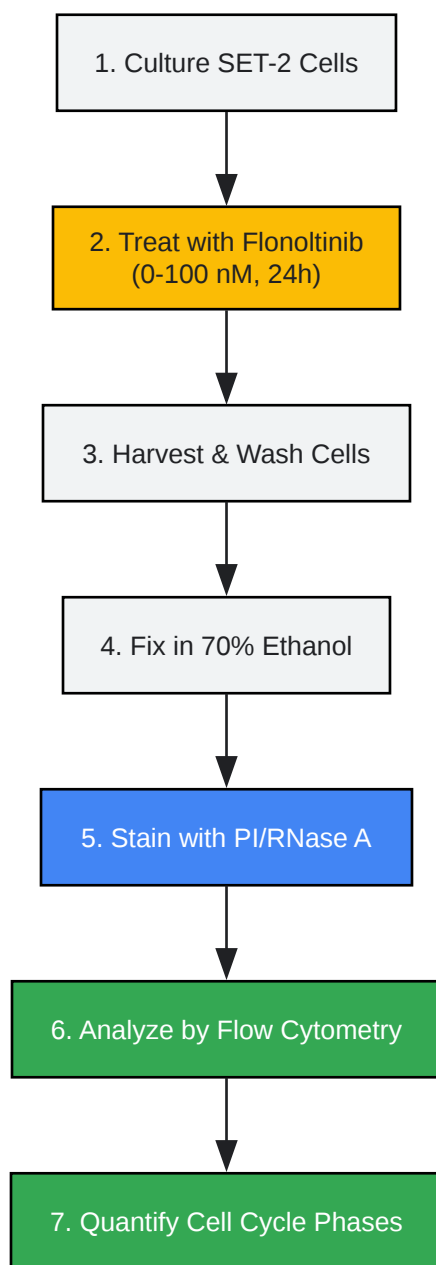
Signaling Pathway



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Caption: **Flonoltinib** inhibits the constitutively active JAK2 (V617F) signaling pathway in SET-2 cells.

Experimental Workflow



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